

Conformational Analysis of 5-Cyclopropylmorpholin-3-one Ring Systems

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Compound of Interest

Compound Name: (5R)-5-Cyclopropylmorpholin-3-one

Cat. No.: B13915354

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Executive Summary: The Structural Challenge

The morpholin-3-one ring is a critical pharmacophore in modern drug design, acting as a bioisostere for lactams and cyclic ureas. Unlike the saturated morpholine ring, which adopts a classic chair conformation, the morpholin-3-one system is constrained by the planarity of the amide bond (N4-C3=O).

When a cyclopropyl group is introduced at the C5 position, the system experiences unique stereoelectronic tension. The cyclopropyl group acts as a "pseudo-vinyl" substituent due to its Walsh orbitals (

-aromaticity) while exerting significant steric bulk (A-value

1.3 kcal/mol). This guide details the protocols to resolve the specific conformational lock imposed by this substitution.

Core Structural Dynamics

- Ring Pucker: The ring typically adopts a Half-Chair or Sofa conformation to accommodate the planar lactam segment (O1-C2-C3-N4).

- **C5-Substituent Preference:** The cyclopropyl group at C5 strongly favors the pseudo-equatorial orientation to avoid destabilizing 1,3-diaxial interactions with the C2-axial proton.
- **Rotational Barrier:** The rotation of the cyclopropyl group itself is restricted, often bisecting the C5-H bond angle to minimize eclipsing interactions with the N4-substituent.

Computational Prediction Protocol (In Silico)

Before wet-lab synthesis, the conformational landscape must be mapped using Density Functional Theory (DFT). The presence of the amide nitrogen requires treating the N4-C3 bond with partial double-bond character.

Workflow Diagram: Conformational Search



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Figure 1: Computational workflow for determining the global minimum conformation.

Step-by-Step DFT Methodology

- **Conformer Generation:** Use MMFF94 force field to generate rotamers of the cyclopropyl group (0° to 360° in 30° increments).
- **Geometry Optimization:** Submit the lowest energy structures to DFT optimization using the B3LYP/6-311+G(d,p) level of theory. This basis set is essential to capture the electron density of the strained cyclopropyl ring.
- **Solvation Model:** Apply the PCM (Polarizable Continuum Model) using Chloroform or DMSO to mimic NMR conditions.
- **Analysis:** Calculate the dihedral angle (H5-C5-C6-H6) to predict NMR coupling constants.

Experimental Validation: NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) provides the definitive solution-state proof of conformation. The rigidity of the morpholin-3-one ring simplifies the spectrum into a distinct spin system.

The Karplus Relationship Analysis

The conformation of the C5-cyclopropyl group is determined by the vicinal coupling constants () between H5 and the protons at C6.

Target Parameters:

- (Anti-periplanar): 10.0 – 12.0 Hz (Indicates H5 is axial Cyclopropyl is Equatorial).
- (Gauche): 2.0 – 5.0 Hz.
- : 2.0 – 4.0 Hz.

NMR Protocol

- Sample Prep: Dissolve 5 mg of the compound in 600 L of DMSO- (preferred for solubility of polar amides) or CDCl .
- Acquisition: Acquire a 1D H spectrum with high digital resolution (at least 64k points).
- Decoupling: If the cyclopropyl methine proton overlaps with ring protons, perform a 1D-TOCSY or Homo-decoupling experiment targeting the cyclopropyl signal to simplify the C5-H multiplet.
- NOE Experiments:

- Irradiate the Cyclopropyl methine proton.
- Positive NOE to C6-axial proton confirms the cyclopropyl group is in the equatorial position.
- Positive NOE to C2-axial proton indicates a boat conformation (rare, high energy).

Data Interpretation Table:

Observed Signal (H5)	Coupling (in Hz)	Ring Conformation	C5-Substituent Orientation
Doublet of Doublets (dd)	,	Half-Chair	Pseudo-Equatorial (Preferred)
Triplet (t) or Broad s		Twist-Boat	Pseudo-Axial (Sterically Disfavored)

X-Ray Crystallography (Solid State)

While NMR gives solution dynamics, X-ray crystallography confirms the absolute stereochemistry and the "pucker" angle of the morpholinone ring.

Crystallization Strategy

Morpholin-3-ones are often oils due to the flexible ether linkage. To induce crystallization:

- Co-crystal Formation: If the molecule has a basic nitrogen (e.g., on a pendant chain), form the HCl or Fumarate salt.
- Slow Evaporation: Use a binary solvent system of Ethyl Acetate/Heptane (1:3 ratio).
- Data Collection: Collect at 100 K to freeze the cyclopropyl rotation.

Critical Metric: Measure the torsion angle

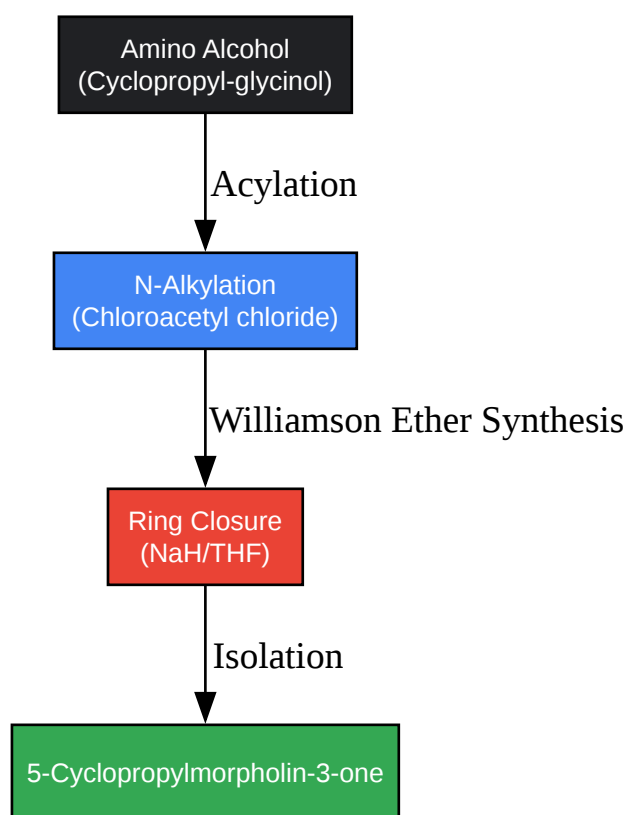
(O1-C2-C3-N4). A value near 0° confirms the planarity of the lactam, forcing the C5-C6 bond to twist out of plane.

Synthesis & Application Case Study

In the development of Factor Xa inhibitors (analogs of Rivaroxaban), the 5-position is often explored to block metabolic oxidation at the alpha-nitrogen carbon.

Synthetic Route to 5-Cyclopropylmorpholin-3-one

The introduction of the cyclopropyl group must be stereocontrolled.



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Figure 2: General synthetic pathway.

- Starting Material: Begin with cyclopropylglycine reduced to the amino alcohol.
- Cyclization: React with chloroacetyl chloride followed by base-mediated ring closure (Williamson ether synthesis type).
- Chiral Resolution: The product will be racemic. Use Chiral HPLC (Chiralpak IA, Heptane/EtOH) to separate enantiomers before biological testing.

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